literature values for the quantum yield of ferrioxalate at different wavelengths

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A Comparative Guide to the Quantum Yield of Ferrioxalate Actinometry

For Researchers, Scientists, and Drug Development Professionals

The potassium ferrioxalate actinometer is a widely used chemical tool for measuring light intensity, particularly in photochemical and photobiological studies. Its utility stems from a well-characterized photochemical reaction with a high and stable quantum yield over a broad range of wavelengths. This guide provides a compilation of literature values for the quantum yield of ferrioxalate at various wavelengths, details the experimental protocol for its determination, and presents a visual workflow of the process.

Quantitative Data: Quantum Yield of Ferrioxalate

The quantum yield (Φ) of the ferrioxalate actinometer, which is the number of Fe(II) ions formed per photon absorbed, varies with the wavelength of irradiation. Below is a summary of reported quantum yield values at different wavelengths, compiled from various scientific sources.

Wavelength (nm)	Quantum Yield (Φ)	Ferrioxalate Concentration (mol/L)	Reference
253.7	1.38 ± 0.03	Not Specified	[1][2]
254	1.25	0.006	
297	1.24	0.006	
313	1.24	0.006	
363.8	1.283 ± 0.023	0.006	[3]
365/366	1.26 ± 0.03	Not Specified	[4][5]
385	~1.2	Not Specified	[6]
406.7	1.188 ± 0.012	0.006	[3]
457.9	0.845 ± 0.011	0.15	[3]

Note: The quantum yield of the ferrioxalate actinometer is known to be largely independent of temperature, concentration, and light intensity, making it a robust chemical actinometer.[7] However, at higher concentrations and longer wavelengths, some variations have been observed.

Experimental Protocol for Ferrioxalate Actinometry

The determination of the quantum yield of a photochemical reaction using the ferrioxalate actinometer involves the photoreduction of Fe(III) to Fe(II). The amount of Fe(II) produced is then quantified spectrophotometrically.

Materials and Reagents:

- Potassium ferrioxalate ($K_3[Fe(C_2O_4)_3]\cdot 3H_2O$) solution (typically 0.006 M or 0.15 M in 0.05 M H_2SO_4)

- 1,10-phenanthroline solution

- Buffer solution (e.g., sodium acetate)

- Sulfuric acid (H_2SO_4)
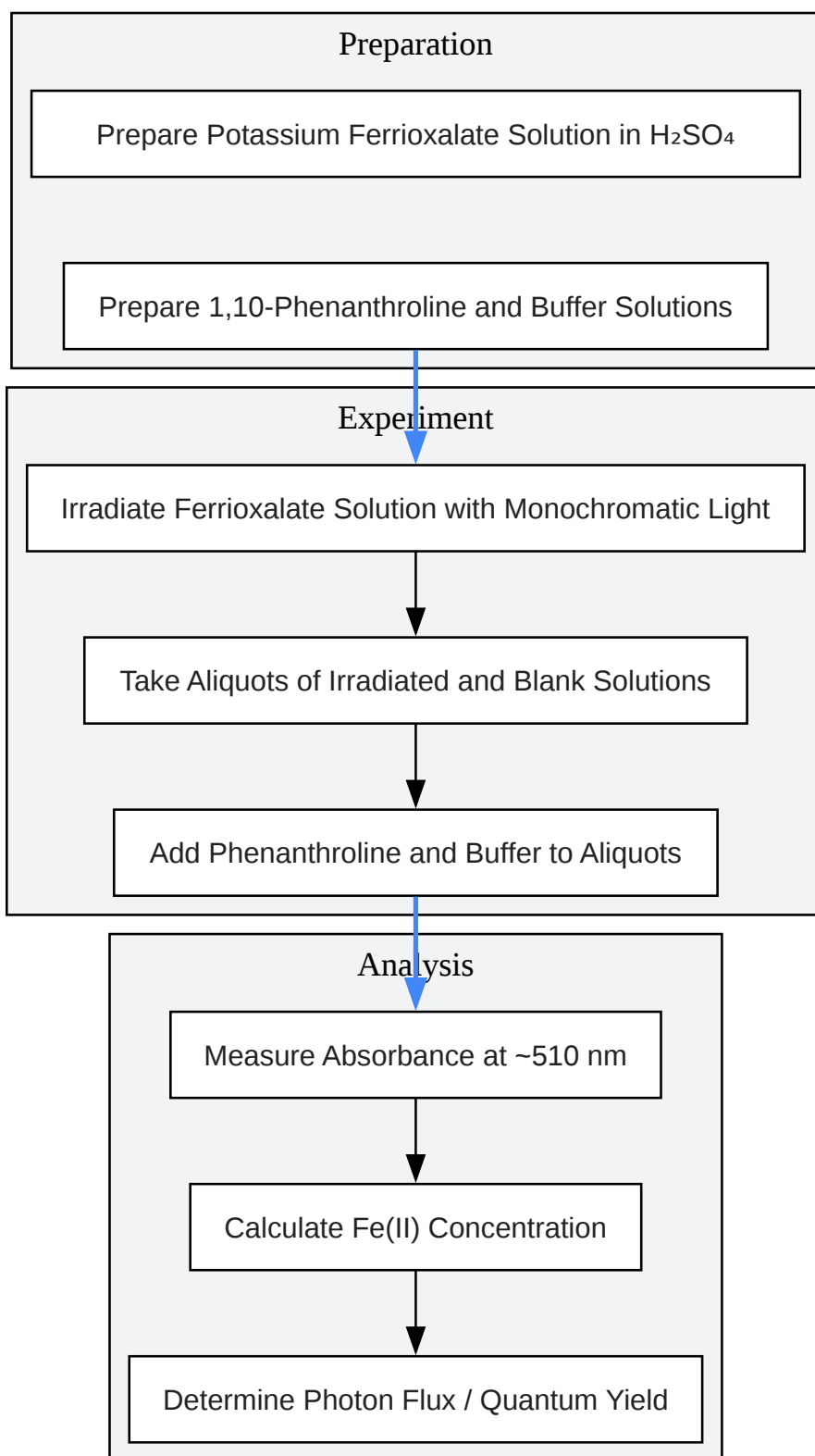
- Distilled or deionized water

Procedure:

- Preparation of the Actinometer Solution: A solution of potassium ferrioxalate is prepared in a sulfuric acid solution. This solution is sensitive to light and should be prepared in the dark or under red light.[8]

- Irradiation: The ferrioxalate solution is placed in a suitable cuvette and irradiated with a monochromatic light source of a known wavelength for a specific period. A portion of the un-irradiated solution is kept as a blank.

- Complexation: After irradiation, an aliquot of the irradiated solution and the blank are taken. A solution of 1,10-phenanthroline and a buffer are added to each. The Fe(II) ions produced during irradiation react with 1,10-phenanthroline to form a stable, intensely colored red-orange complex, $[Fe(phen)_3]^{2+}$.[9]

- Spectrophotometric Measurement: The solutions are kept in the dark for a period to allow for complete complex formation. The absorbance of the colored complex is then measured using a spectrophotometer at its absorption maximum, which is typically around 510 nm. The blank solution is used to zero the spectrophotometer.

- Calculation of Fe(II) Concentration: The concentration of the Fe(II) ions formed is calculated from the measured absorbance using the Beer-Lambert law and the known molar extinction coefficient of the $[Fe(phen)_3]^{2+}$ complex.

- Determination of Photon Flux: The photon flux of the light source is determined by comparing the amount of Fe(II) produced to the known quantum yield of the ferrioxalate actinometer at the specific irradiation wavelength.

Visualizing the Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the quantum yield using ferrioxalate actinometry.

Preparation

Prepare Potassium Ferrioxalate Solution in H_2SO_4

Prepare 1,10-Phenanthroline and Buffer Solutions

Experiment

Irradiate Ferrioxalate Solution with Monochromatic Light

Take Aliquots of Irradiated and Blank Solutions

Add Phenanthroline and Buffer to Aliquots

Analysis

Measure Absorbance at ~510 nm

Calculate Fe(II) Concentration

Determine Photon Flux / Quantum Yield

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Caption: Experimental workflow for ferrioxalate actinometry.

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